Dimethylditetradecylammonium bromide physical properties

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Compound of Interest	
Compound Name:	*Dimethylditetradecylammonium*
CAS No.:	*68105-02-2*
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An In-depth Technical Guide to the Physical Properties of **Dimethylditetradecylammonium** Bromide (DDAB)

Introduction

Dimethylditetradecylammonium bromide (DDAB), a synthetic cationic lipid, stands as a cornerstone in the fields of materials science, nanotechnology, and drug delivery. As a double-chained quaternary ammonium compound, its amphiphilic nature dictates a rich and complex behavior in solution, leading to the formation of self-assembled structures like micelles and vesicles.[1][2] This guide offers a comprehensive exploration of the core physical properties of DDAB, providing researchers, scientists, and drug development professionals with the technical insights and methodologies required for its effective application.

Core Molecular and Physical Characteristics

At its core, DDAB is defined by its molecular structure, which directly influences its macroscopic properties.

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Chemical Identity

- Chemical Name: N,N-Dimethyl-N-tetradecyltetradecan-1-aminium bromide[1]
- Synonyms: Ditetradecyldimethylammonium bromide, Dimethyldimyristylammonium bromide[3]
- CAS Number: 68105-02-2[1][2][3]
- Molecular Formula: $C_{30}H_{64}BrN$[1][2][4]
- Molecular Weight: 518.74 g/mol [1][2][4]

Physical Appearance and Solubility

DDAB typically presents as a white to off-white crystalline powder.[1][5] Its solubility is a key determinant of its utility. While it is soluble in organic solvents such as ethanol and methanol, its behavior in aqueous solutions is of primary scientific interest.[1][3] In water, DDAB exhibits the classic behavior of a surfactant, readily forming micelles and vesicles.[1]

Summary of Core Physical Properties

Property	Value	Source(s)
Molecular Formula	$C_{30}H_{64}BrN$	[1][2][4]
Molecular Weight	518.74 g/mol	[1][2][4]
Appearance	White to almost white powder/crystal	[1]
Melting Point	167-169 °C	[1][3][6]
Solubility	Soluble in Ethanol, Methanol, and Water	[1][3]

Supramolecular Assembly in Aqueous Media

The dual nature of the DDAB molecule—a positively charged hydrophilic head group and two long hydrophobic tetradecyl chains—drives its self-assembly in water. This behavior is

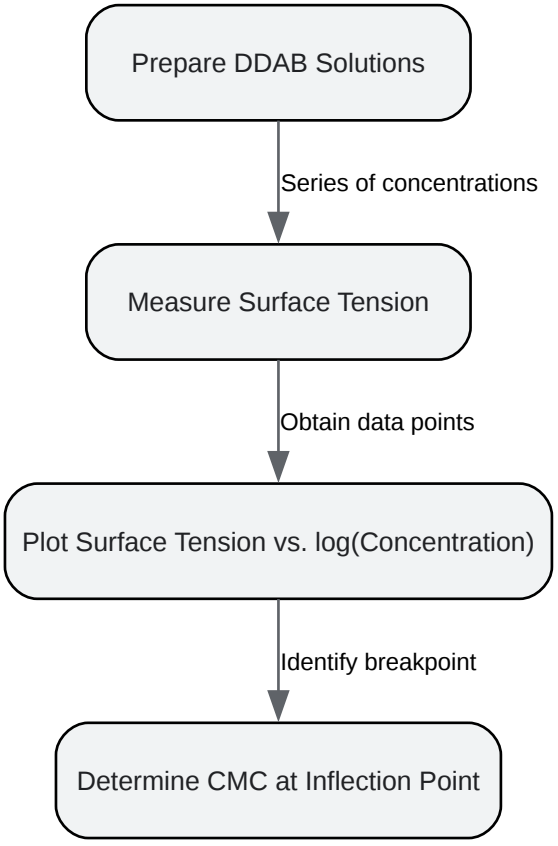
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fundamental to its applications, particularly in creating delivery vehicles for therapeutic agents.[7][8]

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of a surfactant above which micelles spontaneously form.[9][10] Below the CMC, DDAB molecules exist predominantly as monomers in solution. As the concentration increases to the CMC, the monomers aggregate to shield their hydrophobic tails from the aqueous environment, forming spherical structures known as micelles.[9] This transition is accompanied by sharp changes in the physical properties of the solution, such as surface tension, conductivity, and light scattering intensity.[10][11]

Figure 1: Workflow for CMC Determination



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Caption: Workflow for determining the CMC of DDAB using surface tension measurements.

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Vesicle and Liposome Formation

A hallmark of double-chained surfactants like DDAB is their ability to form bilayers, which can enclose an aqueous core, creating vesicles or liposomes. These structures are of immense interest in drug delivery for encapsulating and protecting therapeutic molecules. The size, shape, and lamellarity (number of bilayers) of these vesicles can be influenced by the preparation method and concentration.[12]

Thermal Properties and Phase Behavior

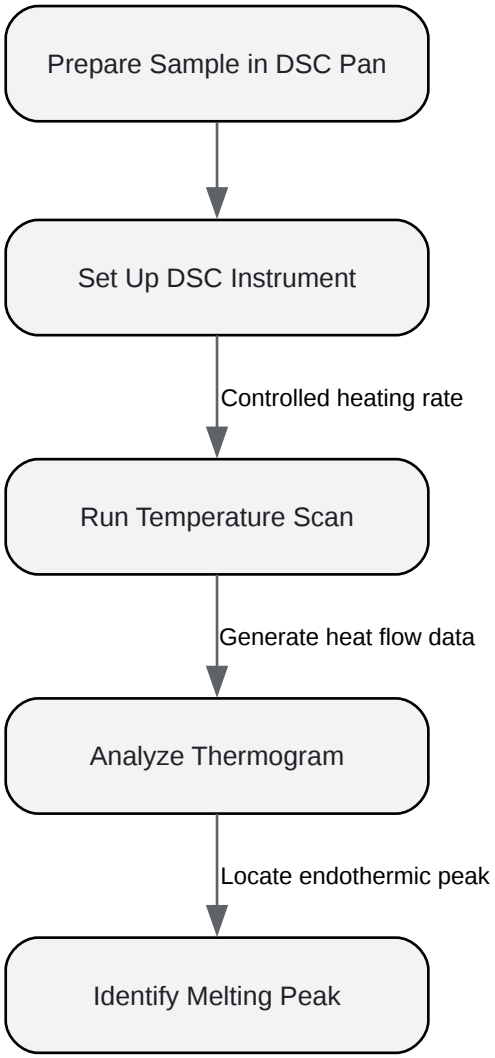
The thermal behavior of DDAB, both in its solid state and as part of a supramolecular assembly, is critical for its processing and application.

Melting Point and Thermal Stability

The melting point of DDAB is consistently reported in the range of 167-169 °C.[1][3][6] Differential Scanning Calorimetry (DSC) is the standard technique for accurately determining the melting point and studying other thermal transitions.[13][14][15] DSC measures the heat flow into or out of a sample as it is heated or cooled, revealing endothermic and exothermic processes like melting and crystallization.[16][17] The thermal stability of quaternary ammonium compounds can be influenced by the nature of the counter-ion and the length of the alkyl chains.[18]

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Figure 2: Workflow for DSC Analysis



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Caption: General workflow for determining the melting point of DDAB using DSC.

Phase Transitions in Vesicular Systems

When organized into bilayers in vesicles, the alkyl chains of DDAB can exist in different physical states. At lower temperatures, the chains are ordered in a gel-like state. Upon heating, they undergo a phase transition to a more disordered, liquid-crystalline state. This gel-to-liquid crystalline phase transition temperature (T_m) is a critical parameter for liposome-based drug delivery systems, as it affects membrane fluidity and permeability. For the related compound dimethyldioctadecylammonium bromide (DODAB), this transition occurs around 43-45°C.[19] [20]

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Characterization Methodologies: Experimental Protocols

Accurate characterization of DDAB's physical properties is essential for its reliable use in research and development.

Protocol: Determination of Critical Micelle Concentration (CMC)

This protocol outlines the surface tension method, a primary technique for CMC determination.[9][11]

- Preparation of Stock Solution: Prepare a concentrated stock solution of DDAB in deionized water (e.g., 10 mM).
- Serial Dilutions: Create a series of dilutions from the stock solution, covering a concentration range both well below and above the expected CMC.
- Surface Tension Measurement: Using a surface tensiometer (e.g., with a Du Noüy ring or Wilhelmy plate), measure the surface tension of each dilution at a constant temperature.
- Data Plotting: Plot the measured surface tension (γ) as a function of the logarithm of the DDAB concentration (log C).[11]
- CMC Determination: The resulting plot will typically show two linear regions. The point of intersection of these two lines, or the beginning of the plateau, corresponds to the CMC.[11][21]

Protocol: Vesicle Size Analysis by Dynamic Light Scattering (DLS)

DLS is a non-invasive technique used to measure the size distribution of small particles in suspension.[22][23][24]

- Sample Preparation: Prepare a dilute aqueous dispersion of DDAB vesicles. The concentration should be high enough to produce a stable scattering signal but low enough to

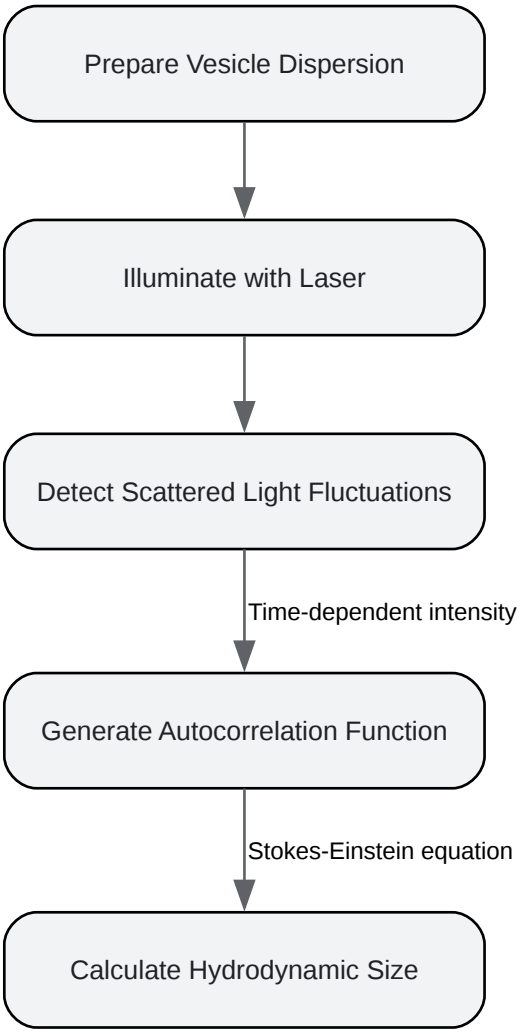
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avoid multiple scattering effects.

- Instrument Setup: Place the sample cuvette in the DLS instrument and allow it to thermally equilibrate.
- Data Acquisition: The instrument illuminates the sample with a laser and monitors the intensity fluctuations of the scattered light over time.[24] These fluctuations are caused by the Brownian motion of the vesicles.
- Correlation Analysis: A digital correlator analyzes the intensity fluctuations to generate an autocorrelation function.
- Size Calculation: The instrument's software uses the autocorrelation function to calculate the translational diffusion coefficient (D_t). The hydrodynamic radius (R_n) is then determined using the Stokes-Einstein equation: $R_n = k_nT / (6\pi\eta D_t)$, where k_n is the Boltzmann constant, T is the absolute temperature, and η is the viscosity of the solvent.[23] The output is typically a size distribution profile.[22][25]

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Figure 3: Workflow for DLS Analysis



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Caption: A simplified workflow for determining vesicle size using Dynamic Light Scattering.

Applications and Safety Considerations

The unique physical properties of DDAB underpin its wide range of applications. It is used to prepare pH-sensitive liposomes for drug delivery, as a coating for capillary electrophoresis, and as a component in biosensors. Its ability to form stable vesicles makes it a valuable tool for encapsulating and delivering nucleic acids in gene therapy research.[7][8]

Safety and Handling

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DDAB is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[1][4] Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling the powder.[6] It should be stored in a tightly sealed container, away from moisture, at room temperature or as recommended (e.g., 2-8°C for long-term stability).[3][6]

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